

# Safety data sheet for (3,3-Difluorocyclopentyl)methanol

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## Compound of Interest

Compound Name: (3,3-Difluorocyclopentyl)methanol

Cat. No.: B1397808

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## An In-Depth Technical Guide to the Safe Handling of (3,3-Difluorocyclopentyl)methanol

Disclaimer: As of the compilation of this guide, a publicly accessible, verified Safety Data Sheet (SDS) for (3,3-Difluorocyclopentyl)methanol (CAS No. 883731-63-3) was not available. The following information has been synthesized by a Senior Application Scientist, leveraging data from structurally analogous compounds, established principles of handling fluorinated organic chemicals, and authoritative chemical safety literature. This guide is intended for use by trained professionals in research and development and should supplement, not replace, a formal risk assessment conducted by the user's institution.

## Introduction

(3,3-Difluorocyclopentyl)methanol is a fluorinated building block increasingly utilized in medicinal chemistry and materials science. The introduction of gem-difluoro groups into organic molecules can significantly alter their conformational preferences, metabolic stability, and lipophilicity, making them valuable motifs in drug design. While its unique properties are advantageous, the presence of fluorine and an alcohol functional group necessitates a nuanced understanding of its reactivity and potential hazards. This guide provides an in-depth analysis of the compound's anticipated safety profile, handling protocols, and emergency procedures, grounded in the principles of chemical causality and laboratory best practices.

## Chemical Identification and Physicochemical Properties

Proper identification is the foundation of chemical safety. The properties of **(3,3-Difluorocyclopentyl)methanol** are influenced by its gem-difluorinated cyclopentyl ring and the primary alcohol group.

Property	Value / Information	Source
Chemical Name	(3,3-Difluorocyclopentyl)methanol	[1][2]
CAS Number	883731-63-3	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> F <sub>2</sub> O	[1]
Molecular Weight	136.14 g/mol	[1]
Appearance	Expected to be a liquid or low-melting solid	Inferred from analogs[3]
Boiling Point	No data available. Expected to be higher than non-fluorinated analogs due to increased polarity.	N/A
Solubility	Expected to be soluble in common organic solvents (e.g., DCM, THF, alcohols).	Inferred

Expert Insight: The two fluorine atoms act as strong electron-withdrawing groups, increasing the acidity of the hydroxyl proton compared to its non-fluorinated counterpart, cyclopentylmethanol. This enhanced acidity can influence its reactivity with bases and nucleophiles. Furthermore, gem-difluoro groups can impart metabolic stability by blocking potential sites of oxidation, a key reason for its use in drug development.[3]

## Hazard Identification and Toxicological Profile

While specific toxicological data for **(3,3-Difluorocyclopentyl)methanol** is lacking, a hazard profile can be constructed based on analogous structures like (2,2-Difluorocyclopropyl)methanol and general knowledge of fluorinated alcohols.[3][4]

Anticipated GHS Classification:

Hazard Class	Category	Hazard Statement	Basis of Classification
Flammable Liquids	Category 3 or 4	H226/H227: Flammable or Combustible liquid and vapor	Based on analogous short-chain alcohols and fluorinated compounds.[4][5]
Skin Irritation	Category 2	H315: Causes skin irritation	Common hazard for organic solvents and alcohols.[5][6]
Eye Irritation	Category 2A	H319: Causes serious eye irritation	Common hazard for organic solvents and alcohols.[5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Inhalation of vapors may irritate the respiratory tract.[6]

#### Toxicological Narrative:

- **Acute Effects:** Direct contact is likely to cause irritation to the skin and eyes.[5][6] Inhalation of vapors may lead to irritation of the respiratory tract. Ingestion is not a primary route of exposure in a laboratory setting but should be considered toxic, similar to other small-molecule alcohols.
- **Chronic Effects:** Long-term data is not available. As with any new chemical entity, exposure should be minimized.
- **Hazardous Decomposition:** Upon combustion or exposure to high temperatures, fluorinated organic compounds can decompose to release highly toxic and corrosive fumes, including hydrogen fluoride (HF).[4] This is a critical consideration for fire safety.

## Exposure Controls and Personal Protection

A multi-layered approach involving engineering controls, administrative controls, and personal protective equipment (PPE) is essential for minimizing exposure.

### Engineering Controls:

- Fume Hood: All manipulations of **(3,3-Difluorocyclopentyl)methanol**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood to prevent inhalation of vapors.<sup>[7]</sup>
- Ventilation: The laboratory should be well-ventilated to ensure low background levels of airborne contaminants.<sup>[4]</sup>
- Safety Equipment: A safety shower and eyewash station must be readily accessible.<sup>[4]</sup>

### Personal Protective Equipment (PPE) Protocol:

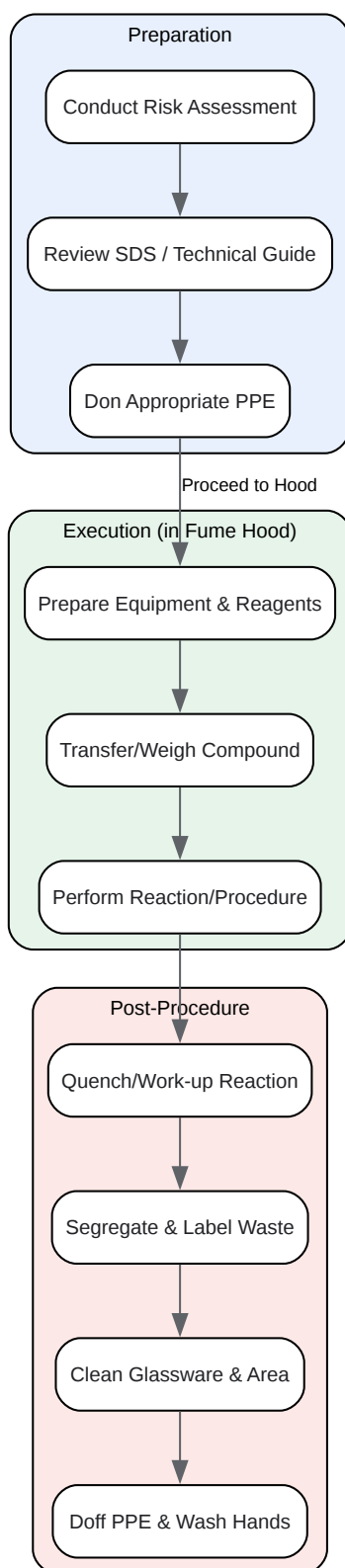
Protection Type	Specification	Rationale and Field Insight
Eye Protection	Chemical splash goggles conforming to ANSI Z87.1 or EN 166.	Protects against splashes. A face shield should be worn in addition to goggles when there is a significant risk of splashing or spattering. <sup>[7]</sup>
Hand Protection	Nitrile or neoprene gloves.	The choice of glove material should be validated against the specific solvent used. Double-gloving is recommended for neat transfers. Always inspect gloves for tears or pinholes before use and wash hands thoroughly after removal. <sup>[7]</sup>
Skin and Body	Flame-resistant laboratory coat, long pants, and closed-toe shoes.	Provides a primary barrier against skin contact and protects from small splashes. Do not wear shorts or sandals in the laboratory.

## Handling, Storage, and Disposal

Safe handling and storage are paramount to preventing accidents and maintaining compound integrity.

## General Handling Workflow

The following diagram outlines the standard workflow for safely handling this chemical in a research setting.



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Caption: Standard Laboratory Workflow for **(3,3-Difluorocyclopentyl)methanol**.

## Storage Protocol

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[7]</sup> A refrigerator designated for chemical storage is appropriate.<sup>[4]</sup>
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.<sup>[7]</sup><sup>[8]</sup> The slightly acidic nature of the alcohol could lead to vigorous reactions with strong bases.
- Ignition Sources: Store away from heat, sparks, open flames, and other ignition sources.<sup>[4]</sup><sup>[9]</sup> Use explosion-proof electrical equipment in storage areas.<sup>[4]</sup>

## Waste Disposal Protocol

All waste must be handled as hazardous.

- Segregation: Collect all waste containing **(3,3-Difluorocyclopentyl)methanol** in a dedicated, properly labeled, and sealed container for halogenated organic waste.<sup>[7]</sup> Do not mix with non-halogenated or incompatible waste streams.<sup>[5]</sup><sup>[7]</sup>
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name, and associated hazards (e.g., Flammable, Irritant).
- Disposal: Arrange for disposal through a licensed waste disposal company, following all local, state, and federal regulations.<sup>[4]</sup><sup>[5]</sup>

## Emergency Procedures

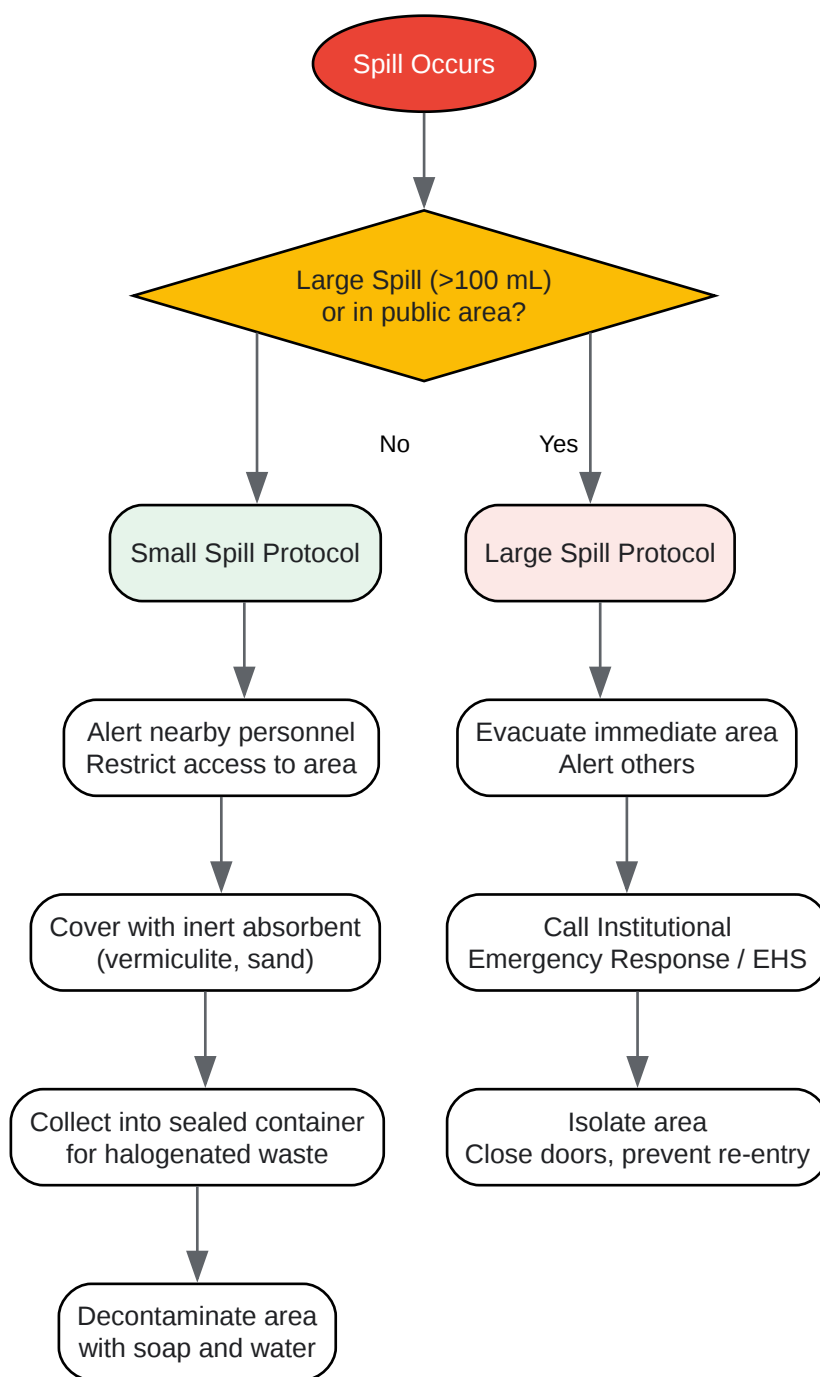
Rapid and correct response to an emergency can significantly mitigate harm.

## First-Aid Measures

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[6]</a>
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[4]</a> <a href="#">[5]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[5]</a> <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[4]</a>

## Spill Response Workflow





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Caption: Decision workflow for responding to a chemical spill.

## Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO<sub>2</sub>).<sup>[4][5]</sup> A water spray can be used to cool fire-exposed containers.
- Specific Hazards: The liquid is flammable/combustible. Vapors may form explosive mixtures with air.<sup>[10]</sup> Upon combustion, it may produce hazardous decomposition products including carbon oxides and hydrogen fluoride (HF).<sup>[4]</sup>
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes and inhalation of toxic fumes.<sup>[5][10]</sup>

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## References

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